

Application Notes and Protocols for JZP-361 Solubilization in DMSO

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Compound of Interest

Compound Name: JZP-361

Cat. No.: B608287

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization of **JZP-361** in Dimethyl Sulfoxide (DMSO) for use in various experimental settings. The following information is intended to guide researchers in preparing **JZP-361** stock solutions and working solutions for in vitro and in vivo studies.

Introduction

JZP-361 is a potent and selective reversible inhibitor of monoacylglycerol lipase (MAGL), with an IC₅₀ of 46 nM.^[1] It demonstrates significant selectivity over other enzymes such as fatty acid amide hydrolase (FAAH) and alpha/beta-hydrolase domain containing 6 (ABHD6).^[1] Due to its poor solubility in aqueous solutions, DMSO is the recommended solvent for preparing stock solutions of **JZP-361** for experimental use. Proper solubilization and handling are critical for obtaining accurate and reproducible results.

It is important to note that **JZP-361** should not be confused with JZP-385 (suvecaltamide), an investigational drug that acts as a T-type calcium channel modulator.^{[2][3][4][5][6]} This document pertains specifically to **JZP-361**.

Data Presentation: JZP-361 Properties and Solubility

The following table summarizes the key chemical properties of **JZP-361** and its solubility in DMSO.

Property	Value	Reference
CAS Number	1680193-80-9	[1]
Molecular Formula	C ₂₂ H ₂₀ ClN ₅ O	[1]
Molecular Weight	405.88 g/mol	[1]
Solubility in DMSO	125 mg/mL (307.97 mM)	[1]
Storage of Powder	Store at -20°C	[1]
Storage of Stock Solution	Store at -20°C for up to 1 month, or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[1]

Experimental Protocols

1. Preparation of a 10 mM **JZP-361** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JZP-361** in DMSO. This concentration is a common starting point for serial dilutions for various assays.

Materials:

- **JZP-361** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block (optional)

- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **JZP-361**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 405.88 \text{ g/mol} \times 1000 \text{ mg/g} = 4.0588 \text{ mg}$
- Weighing **JZP-361**:
 - Carefully weigh out approximately 4.06 mg of **JZP-361** powder and place it into a sterile microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **JZP-361** powder.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming to 37°C in a water bath or heat block can be applied.[\[1\]](#)
 - Sonication in an ultrasonic bath for a short period can also aid in solubilization.[\[1\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for treating cells in culture. It is crucial to minimize the final DMSO concentration in the cell culture medium to avoid solvent-induced toxicity.

Materials:

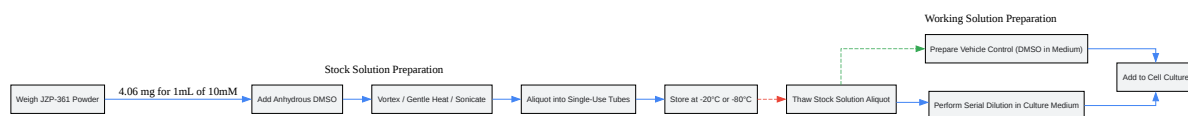
- 10 mM **JZP-361** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure:

- Determine the final desired concentration of **JZP-361** in the cell culture medium (e.g., 1 μ M, 10 μ M).
- Calculate the required dilution:
 - For a final concentration of 10 μ M in a final volume of 1 mL of cell culture medium, you would need to add 1 μ L of the 10 mM stock solution.
- Serial Dilution (Recommended):
 - To avoid pipetting very small volumes, it is recommended to perform a serial dilution. For example, first dilute the 10 mM stock solution 1:100 in cell culture medium to create a 100 μ M intermediate solution. Then, dilute this intermediate solution 1:10 into the final culture volume.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **JZP-361** treated samples. This is critical for assessing the effect of the solvent on the cells.

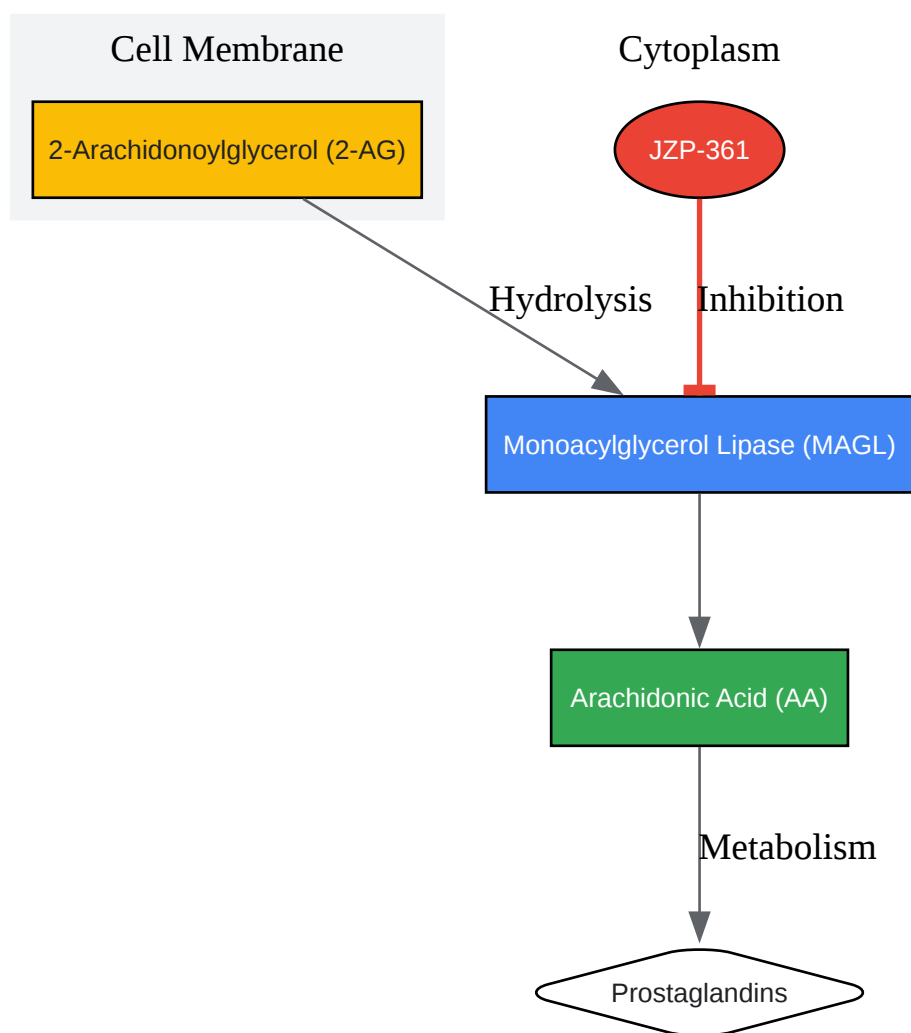
- Application to Cells:
 - Add the final working solution (or vehicle control) to your cell cultures and mix gently.
 - Incubate the cells for the desired experimental duration.

Mandatory Visualizations



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JZP-361 Solubilization and Dilution Workflow.



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Simplified Signaling Pathway of MAGL Inhibition by **JZP-361**.

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